

An In-depth Technical Guide to the Chemical Properties of Mandestrobin 2-Demethyl

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Compound of Interest

Compound Name: Mandestrobin 2-Demethyl

Cat. No.: B15293664

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Introduction

Mandestrobin 2-Demethyl, systematically named 2-[2-[(2,5-dimethylphenoxy)methyl]phenyl]-2-hydroxy-N-methylacetamide, is a chemical compound closely related to the fungicide Mandestrobin. It is recognized as a metabolite and a key intermediate in the synthesis of Mandestrobin. This guide provides a comprehensive overview of its known chemical properties, analytical methodologies, and its relationship to the parent compound, Mandestrobin. While extensive data is available for Mandestrobin, specific experimental data for **Mandestrobin 2-Demethyl** is limited in publicly accessible literature.

Chemical Identity and Properties

Mandestrobin 2-Demethyl is characterized by the substitution of the methoxy group at the alpha-carbon of the acetamide moiety in Mandestrobin with a hydroxyl group. This structural change significantly alters its chemical and physical properties.

Table 1: Chemical Identifiers for **Mandestrobin 2-Demethyl**

Identifier	Value
IUPAC Name	2-[2-[(2,5-dimethylphenoxy)methyl]phenyl]-2-hydroxy-N-methylacetamide
CAS Number	173662-85-6[1]
Molecular Formula	C ₁₈ H ₂₁ NO ₃ [1]
Molecular Weight	299.36 g/mol [1]
Accurate Mass	299.1521[1]
SMILES	<chem>CNC(=O)C(O)c1ccccc1COc2cc(C)ccc2C</chem> [1]
InChI	InChI=1S/C18H21NO3/c1-12-8-9-13(2)16(10-12)22-11-14-6-4-5-7-15(14)17(20)18(21)19-3/h4-10,17,20H,11H2,1-3H3,(H,19,21)[1]

Table 2: Physicochemical Properties of **Mandestrobin 2-Demethyl**

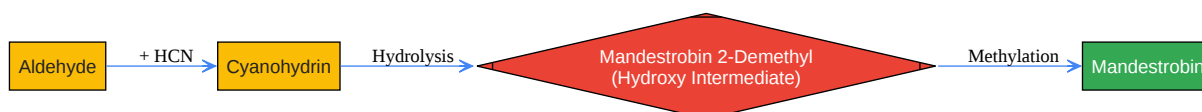
Property	Value	Notes
Melting Point	Data not available	Expected to have different solubility profile than Mandestrobin due to the presence of a hydroxyl group.
Boiling Point	Data not available	
Solubility	Data not available	
Appearance	Neat[2]	This suggests it is available in a pure, undiluted form.

Relationship to Mandestrobin

Mandestrobin 2-Demethyl is intrinsically linked to Mandestrobin, primarily in two ways: as a precursor in its chemical synthesis and as a product of its metabolic degradation.

Role in Synthesis

The synthesis of Mandestrobin, a methoxyacetamide fungicide, can involve a cyanohydrin intermediate which is then converted to the final product. The hydrolysis of the nitrile group and subsequent methylation are key steps. **Mandestrobin 2-Demethyl** represents the hydroxylated intermediate before the final methylation of the alpha-carbon.

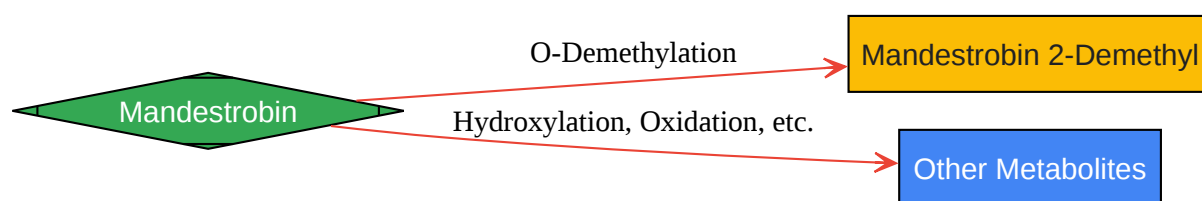


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Caption: Simplified synthesis pathway of Mandestrobin.

Metabolic Fate

In biological systems, Mandestrobin undergoes various metabolic transformations. O-demethylation of the methoxy group on the side chain is a documented minor metabolic pathway, leading to the formation of **Mandestrobin 2-Demethyl**. This process is part of the broader degradation of the fungicide in organisms and the environment.



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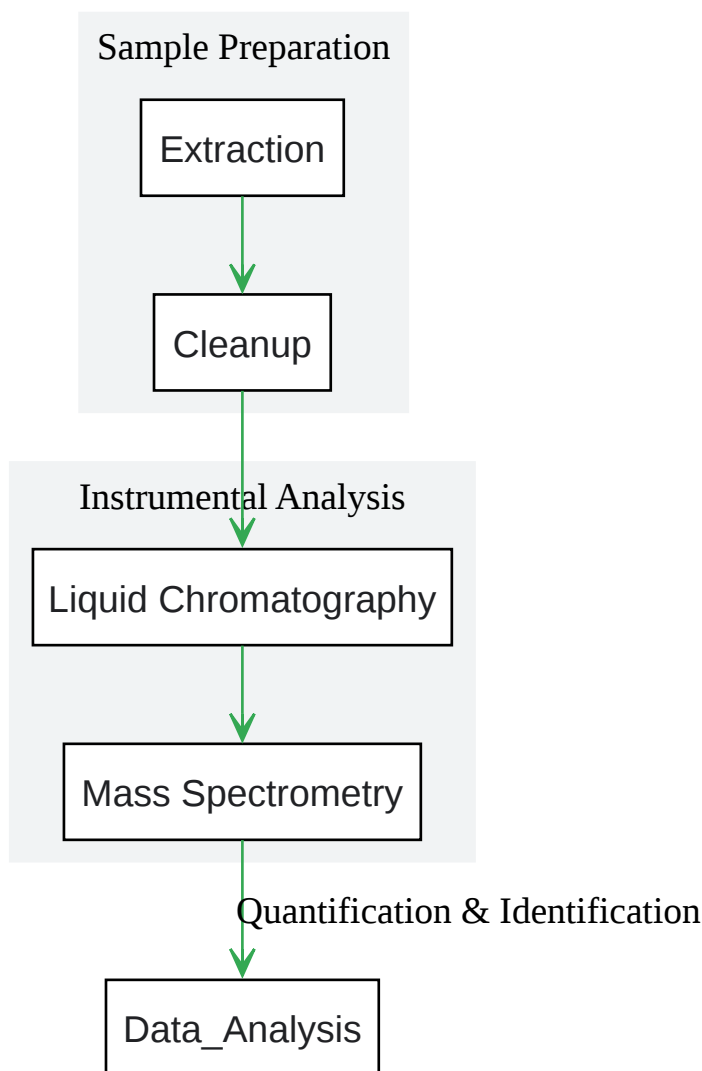
Caption: Metabolic conversion of Mandestrobin.

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **Mandestrobin 2-Demethyl** are not readily available in the public domain. However, based on the analytical methods used for Mandestrobin and its other metabolites, a general approach can be outlined.

General Analytical Workflow

The analysis of **Mandestrobin 2-Demethyl** in various matrices (e.g., environmental samples, biological tissues) would likely follow a standard procedure for pesticide residue analysis.



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Caption: General workflow for the analysis of **Mandestrobin 2-Demethyl**.

Methodological Details

- Extraction: Extraction from solid matrices is typically performed using an organic solvent mixture, such as acetone/water.

- Cleanup: Solid-phase extraction (SPE) is a common technique to remove interfering substances from the extract before instrumental analysis.
- Instrumentation: High-performance liquid chromatography coupled with tandem mass spectrometry (HPLC-MS/MS) is the method of choice for the sensitive and selective determination of Mandestrobin and its metabolites.
 - Chromatography: A C18 reversed-phase column is often used for separation.
 - Mass Spectrometry: Detection is achieved by monitoring specific precursor and product ion transitions in multiple reaction monitoring (MRM) mode for accurate quantification and confirmation. While specific ion transitions for **Mandestrobin 2-Demethyl** are not published, they can be determined by direct infusion of a standard into the mass spectrometer.

Conclusion

Mandestrobin 2-Demethyl is a significant, albeit less studied, chemical entity in the context of the fungicide Mandestrobin. Its role as a synthetic intermediate and a metabolite underscores the importance of understanding its chemical properties and analytical behavior. While a comprehensive dataset on its physicochemical properties is currently lacking in public literature, established analytical techniques for related compounds provide a solid foundation for its detection and quantification. Further research is warranted to fully characterize this compound and its potential impacts.

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